

Molecular structure of 2,2,4,4-Tetramethylheptane

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Compound of Interest

Compound Name: 2,2,4,4-Tetramethylheptane

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An In-depth Technical Guide to the Molecular Structure of **2,2,4,4-Tetramethylheptane**

This whitepaper provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **2,2,4,4-tetramethylheptane**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Identification

2,2,4,4-Tetramethylheptane is a branched alkane with the chemical formula $C_{11}H_{24}$ ^{[1][2]}. As a saturated hydrocarbon, its structure consists of a seven-carbon heptane backbone with four methyl group substituents. Specifically, two methyl groups are attached to the second carbon atom and two are attached to the fourth carbon atom of the main chain. This substitution pattern leads to a highly branched and sterically hindered molecule.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2,2,4,4-tetramethylheptane**^[1]. It is also identified by its CAS Registry Number: 61868-44-8^{[1][2]}.

Below is a diagram illustrating the molecular structure of **2,2,4,4-tetramethylheptane**.

Molecular structure of **2,2,4,4-tetramethylheptane**

Physicochemical Properties

The quantitative physicochemical properties of **2,2,4,4-tetramethylheptane** are summarized in the table below. These properties are critical for understanding its behavior in various experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄	[1][2]
Molecular Weight	156.31 g/mol	[1]
CAS Registry Number	61868-44-8	[1][2]
Boiling Point	Data available through NIST subscription	[3]
Density	Data available through NIST subscription	[3]
Refractive Index	Data available through NIST subscription	[1]
Viscosity	Data available through NIST subscription	[3]
Thermal Conductivity	Data available through NIST subscription	[3]

Experimental Protocols: Synthesis

A documented method for the preparation of 2,2,4,4-tetramethylpentane, a structurally similar compound, involves the hydrogenation of diisobutylene. While a specific, detailed experimental protocol for the synthesis of **2,2,4,4-tetramethylheptane** was not found in the initial search, a general synthetic approach for highly branched alkanes can be inferred. A historical synthesis of 2,2,4,4-tetramethylpentane is provided as a reference, which could be adapted.

Reference Synthesis: Preparation of 2,2,4,4-Tetramethylpentane[4]

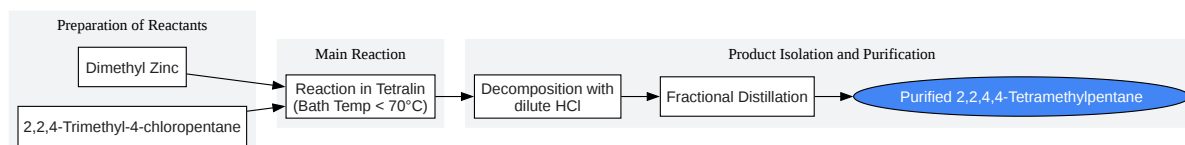
This synthesis was performed to create a high-purity standard. Over 2 liters of 2,2,4,4-tetramethylpentane were prepared synthetically[4]. The method involved the reaction of

dimethyl zinc with 2,2,4-trimethyl-4-chloropentane[4]. The procedure was modified from the method of Whitmore and Southgate to improve yield and efficiency[4].

Reactants and Materials:

- 2,2,4-trimethyl-4-chloropentane
- Dimethyl zinc
- Tetralin (as a solvent)
- Zinc-copper couple
- Methyl iodide
- Dilute hydrochloric acid

Workflow Diagram:



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Synthesis workflow for 2,2,4,4-tetramethylpentane.

Detailed Steps:

- Preparation of 2,2,4-trimethyl-4-chloropentane: This intermediate is synthesized from "diisobutylene" and hydrogen chloride[4].

- Preparation of Dimethyl Zinc: A zinc-copper couple is reacted with methyl iodide to produce methyl zinc iodide, which then forms dimethyl zinc and zinc iodide[4].
- Reaction: A mixture of tetralin and 2,2,4-trimethyl-4-chloropentane is added to the prepared dimethyl zinc in a flask over 6 to 8 hours. The bath temperature is maintained below 70°C. As the reaction proceeds, a creamy sludge of zinc chloride forms[4].
- Work-up: The reaction mixture is decomposed by adding dilute hydrochloric acid[4].
- Purification: The final product, 2,2,4,4-tetramethylpentane, is purified by fractional distillation[4].

Biological Activity and Signaling Pathways

As a simple, saturated alkane, **2,2,4,4-tetramethylheptane** is not expected to have significant biological activity or be involved in specific signaling pathways. Such molecules are generally considered chemically inert in biological systems. They are primarily used as solvents, standards in analytical chemistry, or as components of fuels.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2,2,4,4-tetramethylheptane** is not readily available, guidance can be taken from structurally similar compounds like 2,2,4-trimethylpentane (isooctane). It should be handled as a flammable liquid.

General Safety Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.
- Store in a tightly closed container in a cool, dry place.
- Ground/bond container and receiving equipment to prevent static discharge.

In case of skin contact, wash off immediately with plenty of water. If inhaled, move to fresh air. If swallowed, do NOT induce vomiting and seek immediate medical attention.

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References

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